Application Notes and Protocols for the Synthesis of Advanced Kinase Inhibitors

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Compound of Interest

Compound Name:	*2-bromo-1-(4-(4-methyl-1H-imidazol-1-yl)phenyl)ethanone*
CAS No.:	*810662-38-5*
Cat. No.:	*B1292827*

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These application notes provide a detailed overview of the synthesis and application of two novel kinase inhibitors targeting Aurora A kinase and the C797S mutant of the Epidermal Growth Factor Receptor (EGFR). The provided protocols and data are intended to facilitate further research and development in the field of targeted cancer therapy.

A Novel Pyrimidine-Based Aurora A Kinase Inhibitor for MYC-Driven Cancers

Application Note:

Aurora A kinase, a key regulator of mitotic progression, is frequently overexpressed in various human cancers and plays a crucial role in the stabilization of MYC-family oncoproteins, which are considered challenging drug targets.[1][2] This section details the synthesis and biological activity of a potent and orally bioavailable pyrimidine-based Aurora A kinase inhibitor, compound 25, designed to induce the DFG-out conformation of the kinase.[1] The inhibition of

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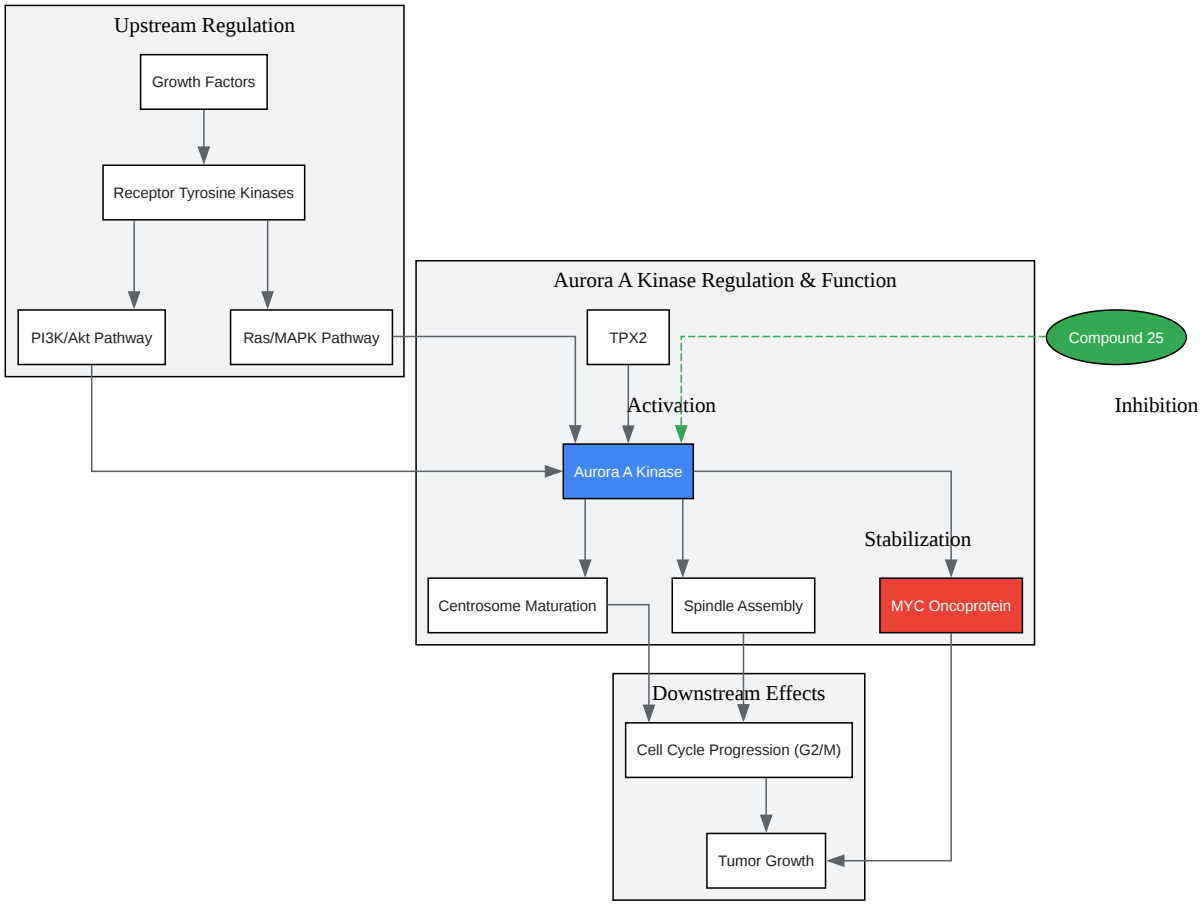
Aurora A by compound 25 leads to a significant reduction in cMYC and MYCN protein levels, resulting in potent anti-proliferative activity in cancer cell lines with high MYC expression.[1][2] Pharmacodynamic studies have demonstrated that oral administration of compound 25 effectively reduces cMYC protein levels and leads to significant tumor regression in xenograft models of small-cell lung cancer (SCLC).[1] These findings highlight the potential of compound 25 as a therapeutic agent for the treatment of MYC-amplified cancers.[1][2]

Quantitative Data Summary:

Compound	Target Kinase	IC50 (nM)	Cell Line	Cellular IC50 (nM)	In Vivo Efficacy (NCI-H446 Xenograft)	Oral Bioavailability (F%)	Reference
13	Aurora A	< 200	NCI-H82 (SCLC)	< 200	-	-	[1][2]
25 (prodrug of 13)	Aurora A	-	NCI-H446 (SCLC)	-	>80% tumor regression	62.3%	[1][2]

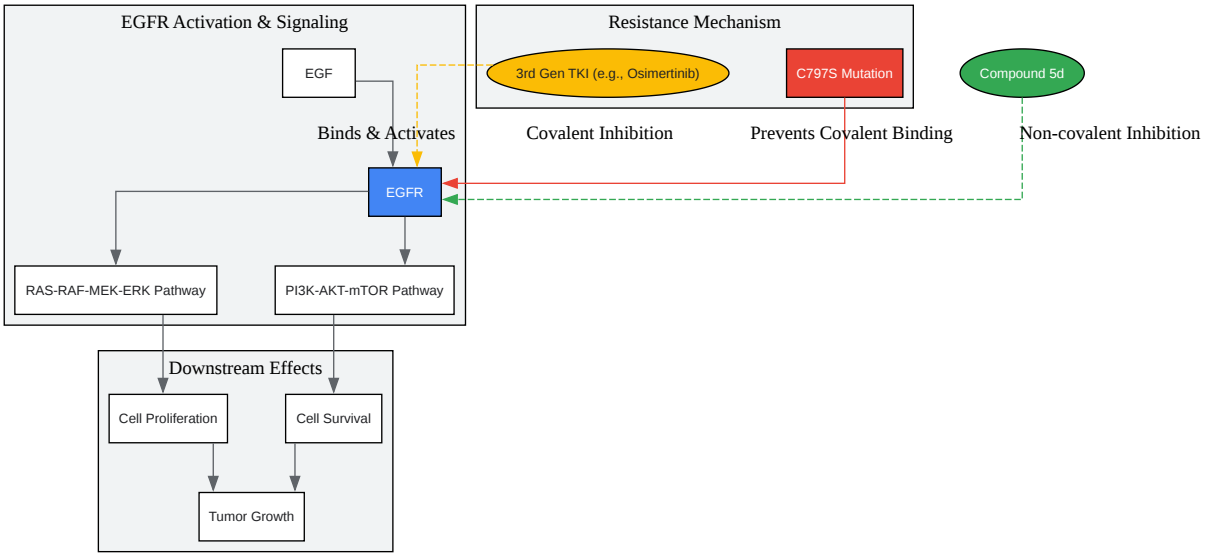
Signaling Pathway Diagram:

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References

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- 1. Discovery and Synthesis of a Pyrimidine-Based Aurora Kinase Inhibitor to Reduce Levels of MYC Oncoproteins - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Discovery and Synthesis of a Pyrimidine-Based Aurora Kinase Inhibitor to Reduce Levels of MYC Oncoproteins - PubMed [pubmed.ncbi.nlm.nih.gov]
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